

# Health and Safety Profile of Decyl(dimethyl)phosphine Oxide: A Technical Guide

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## Compound of Interest

Compound Name: Decyl(Dimethyl)phosphine Oxide

Cat. No.: B1226676

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **Decyl(dimethyl)phosphine Oxide**. The information is compiled from various sources, including safety data sheets and toxicological testing guidelines, to support its safe handling and use in research and development.

## Chemical and Physical Properties

**Decyl(dimethyl)phosphine oxide** is an organophosphorus compound with the following key identifiers and properties.


Property	Value
Chemical Name	Decyl(dimethyl)phosphine oxide
Synonyms	APO-10, Dimethyldecylphosphine oxide
CAS Number	2190-95-6
Molecular Formula	C <sub>12</sub> H <sub>27</sub> OP
Molecular Weight	218.32 g/mol

## Hazard Identification and Classification

**Decyl(dimethyl)phosphine oxide** is classified as an irritant. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning

## Toxicological Data

Comprehensive toxicological data is essential for a complete understanding of a substance's potential health effects. Below is a summary of the available data for

**Decyl(dimethyl)phosphine oxide**.

## Acute Toxicity

Quantitative data on the acute toxicity of a closely related phosphine oxide indicates low toxicity via oral and dermal routes.

Route	Species	Test	Result
Oral	Rat	LD50	>5000 mg/kg[1]
Dermal	Rabbit	LD50	>5000 mg/kg[1]
Inhalation	-	LC50	Data not available

## Irritation

**Skin Irritation:** Studies on rabbits have shown that **Decyl(dimethyl)phosphine oxide** is not irritating to the skin. In a study following OECD Guideline 404, a 4-hour semi-occlusive dermal application of the substance to three rabbits resulted in no observable dermal reactions. The Primary Irritation Index was calculated to be 0.0.

**Eye Irritation:** An eye irritation study in rabbits, following OECD Guideline 405, indicated that **Decyl(dimethyl)phosphine oxide** is minimally irritating to the eye. Following a single instillation, crimson-red conjunctival appearance with very-slight chemosis was observed, which resolved by day 8. The highest total mean score was 7.3 at the 24-hour observation.

## Sensitization

**Skin Sensitization:** A safety data sheet for a related phosphine oxide indicates that it is sensitizing to the skin in guinea pigs (GPMT).[1] However, specific data for **Decyl(dimethyl)phosphine oxide** is not available.

**Respiratory Sensitization:** No data is currently available on the potential of **Decyl(dimethyl)phosphine oxide** to cause respiratory sensitization.

## Mutagenicity

No specific mutagenicity data (e.g., Ames test, chromosomal aberration assay) for **Decyl(dimethyl)phosphine oxide** was found in the public domain.

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of toxicological studies. The following sections outline the standard protocols for key toxicological endpoints.

## Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.



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### *OECD 404 Experimental Workflow*

## Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

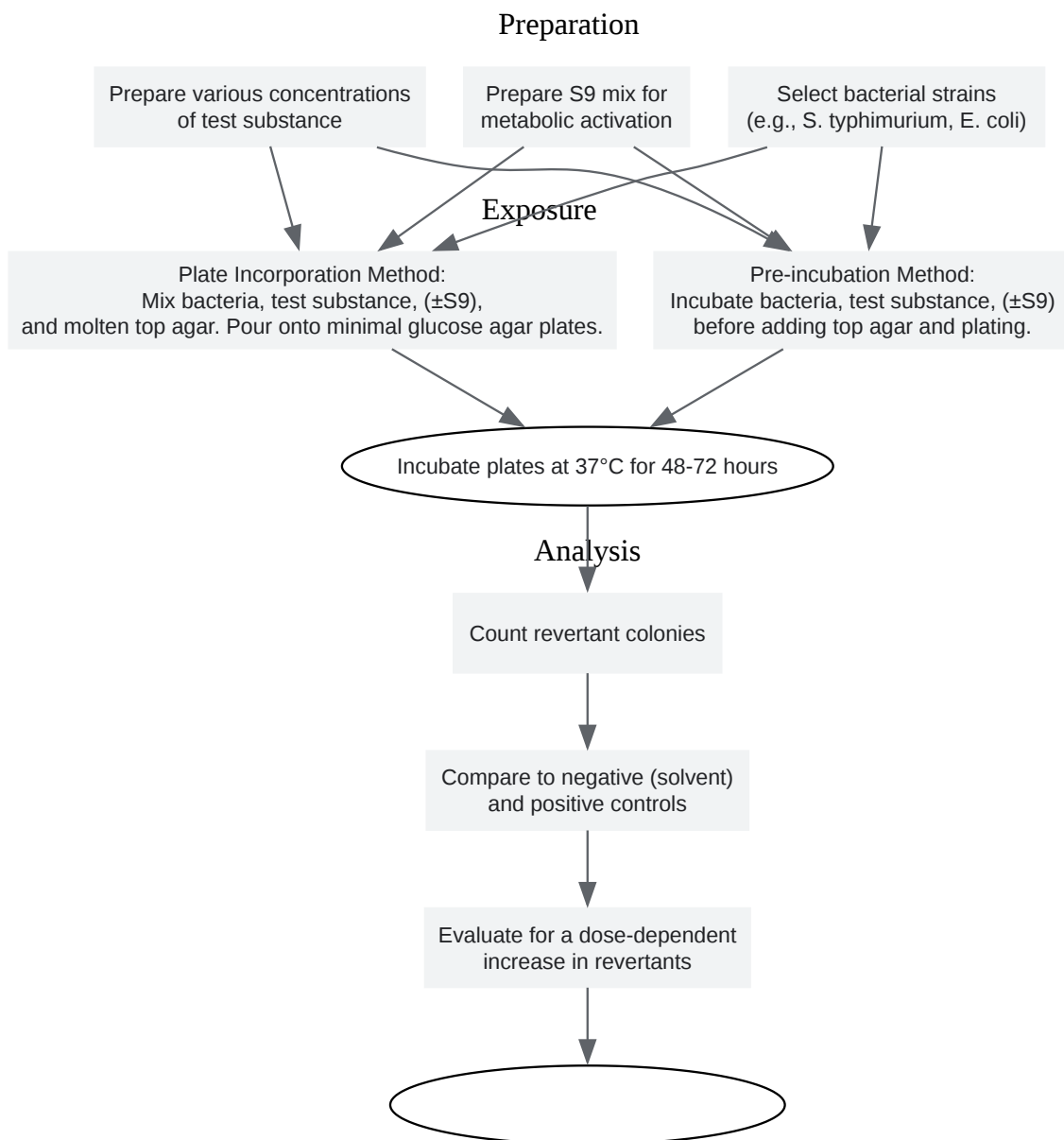


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### *OECD 405 Experimental Workflow*

## Bacterial Reverse Mutation Test (Ames Test - OECD Guideline 471)

This in vitro assay is widely used to assess the mutagenic potential of a substance.



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### *Ames Test General Workflow*

## Handling and Safety Precautions

Based on the available data, the following handling and safety precautions are recommended.

## Engineering Controls

- Use in a well-ventilated area.
- Ensure eyewash stations and safety showers are readily accessible.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

## Storage

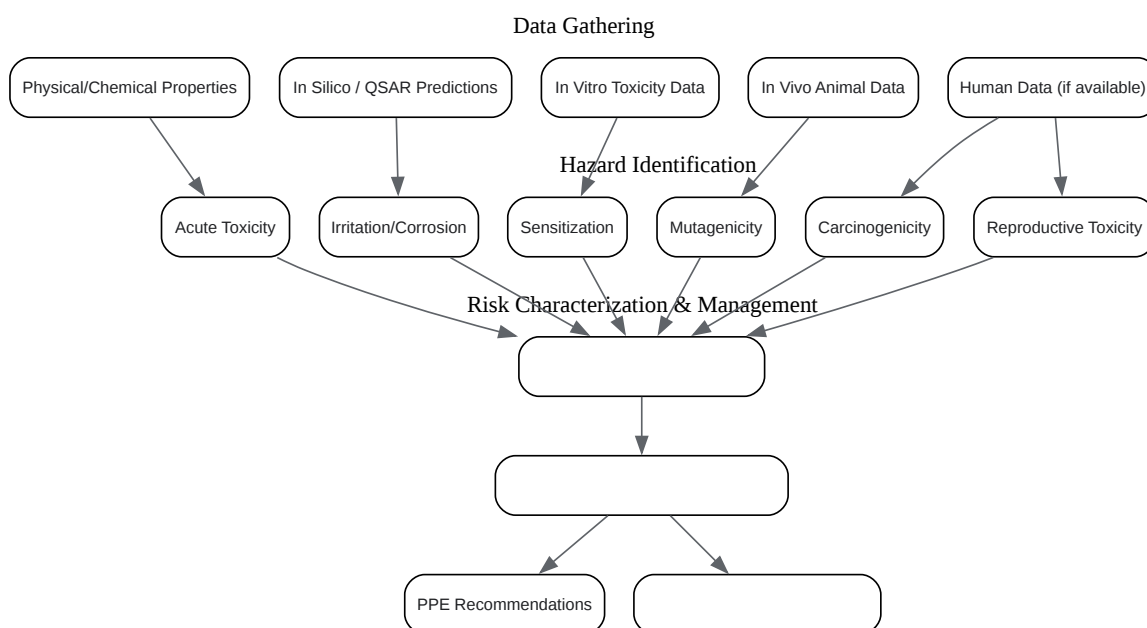
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from oxidizing agents.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May produce carbon oxides and phosphorus oxides upon combustion.

## Logical Relationship of Hazard Assessment

The process of assessing the health and safety of a chemical involves a logical flow of information gathering and evaluation.



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### Logical Flow of Chemical Hazard Assessment

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Users should always consult the most current SDS for **Decyl(dimethyl)phosphine Oxide** before handling.

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## References

- 1. 3d.nice-cdn.com [3d.nice-cdn.com]
- To cite this document: BenchChem. [Health and Safety Profile of Decyl(dimethyl)phosphine Oxide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1226676#health-and-safety-information-for-decyl-dimethyl-phosphine-oxide]

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